

Solubility Profile of 4-Bromo-5-methylisatin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: **4-Bromo-5-methylisatin**

Cat. No.: **B030822**

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This technical guide provides a comprehensive overview of the solubility of **4-Bromo-5-methylisatin** in various organic solvents, aimed at researchers, scientists, and professionals in drug development. This document compiles available solubility data, details experimental protocols for solubility determination, and presents logical workflows for experimental procedures.

Core Executive Summary

4-Bromo-5-methylisatin (CAS RN: 147149-84-6), a halogenated indole derivative, is a compound of interest in pharmaceutical and materials science research.^[1] Its utility in the synthesis of bioactive molecules and advanced materials necessitates a clear understanding of its solubility characteristics. This guide addresses the current knowledge on the solubility of **4-Bromo-5-methylisatin**, providing both qualitative and comparative quantitative data to inform experimental design and application. While specific quantitative solubility data for **4-Bromo-5-methylisatin** is limited in publicly available literature, this guide provides context through the solubility of related isatin compounds.

Solubility Data

Available information indicates that **4-Bromo-5-methylisatin** is a yellow crystalline solid with a melting point in the range of 250-254°C.^[2] It is qualitatively described as soluble in dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).^[1] To provide a more

comprehensive understanding for researchers, the following tables summarize the available qualitative data for **4-Bromo-5-methylisatin** and quantitative data for the parent compound, isatin, and a closely related derivative, 5-methylisatin.

Table 1: Qualitative Solubility of **4-Bromo-5-methylisatin**

Solvent	Solubility
Dimethylformamide (DMF)	Soluble[1]
Dimethyl Sulfoxide (DMSO)	Soluble[1]

Table 2: Quantitative Solubility of Isatin in Various Organic Solvents at Different Temperatures (Mole Fraction, x1)

Temperature (K)	Dichloromethane	Toluene	Acetone	Ethyl Acetate	1,4-Dioxane	N,N-Dimethylformamide	Tetrahydrofuran	Acetonitrile
278.15	0.00158	0.00069	0.00635	0.00392	0.01283	0.02265	0.01028	0.00287
283.15	0.00192	0.00086	0.00753	0.00471	0.01511	0.02641	0.01215	0.00343
288.15	0.00231	0.00106	0.00891	0.00563	0.01773	0.03078	0.01431	0.00409
293.15	0.00278	0.00131	0.01053	0.00671	0.02075	0.03585	0.01681	0.00486
298.15	0.00334	0.00161	0.01243	0.00798	0.02424	0.04171	0.01971	0.00577
303.15	0.00401	0.00198	0.01466	0.00947	0.02827	0.04845	0.02307	0.00684
308.15	0.0048	0.00243	0.01726	0.01123	0.03292	0.05618	0.02696	0.00809
313.15	0.00574	0.00298	0.02029	0.01329	0.03828	0.06501	0.03146	0.00956
318.15	0.00685	0.00365	0.02381	0.01569	0.04443	0.07506	0.03665	0.01128
323.15	0.00816	0.00446	0.02788	0.01848	0.05148	0.08647	0.04262	0.01329
328.15	0.00971	0.00545	0.03258	0.02172	0.05953	0.09938	0.04947	0.01563
333.15	0.01155	0.00665	0.03799	0.02547	0.06871	0.11396	0.05731	0.01835

Data for isatin is adapted from a study by Chen et al. (2014).[\[3\]](#)

Table 3: Quantitative Solubility of 5-Methylisatin

Solvent	Concentration	Description
Methanol	25 mg/mL	Clear to slightly hazy, orange to red solution.

The solubility of isatin increases with temperature across all tested solvents.[\[3\]](#)[\[4\]](#) This trend is expected to be similar for **4-Bromo-5-methylisatin**. The data for isatin and 5-methylisatin can serve as a valuable proxy for estimating the solubility of **4-Bromo-5-methylisatin** in similar solvent systems.

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of isatin derivatives, which can be applied to **4-Bromo-5-methylisatin**.

Method 1: Gravimetric Method (Shake-Flask)

This is a widely used method for determining equilibrium solubility.

Materials:

- **4-Bromo-5-methylisatin**
- Selected organic solvents
- Thermostatically controlled shaker bath
- Analytical balance
- Vials with screw caps
- Filtration apparatus (e.g., syringe filters)
- Evaporating dish or watch glass

Procedure:

- An excess amount of **4-Bromo-5-methylisatin** is added to a known volume of the selected solvent in a sealed vial.
- The vials are placed in a thermostatically controlled shaker bath and agitated at a constant temperature until equilibrium is reached. The time to reach equilibrium should be determined experimentally but is often 24-72 hours.
- Once equilibrium is achieved, the agitation is stopped, and the suspension is allowed to settle.
- A sample of the supernatant is carefully withdrawn using a syringe and filtered to remove any undissolved solid.

- A known mass of the clear, saturated solution is transferred to a pre-weighed evaporating dish.
- The solvent is evaporated at an appropriate temperature.
- The dish with the dried solute is weighed again.
- The solubility is calculated from the mass of the dissolved solid and the mass of the solvent.

Method 2: Synthetic Method with Laser Monitoring

This method determines the temperature at which a solid-liquid mixture of known composition becomes a clear solution upon heating.

Apparatus:

- Double-wall glass vessel
- Thermostat
- Magnetic stirrer
- Precision thermometer
- Laser monitoring system (laser emitter and detector)

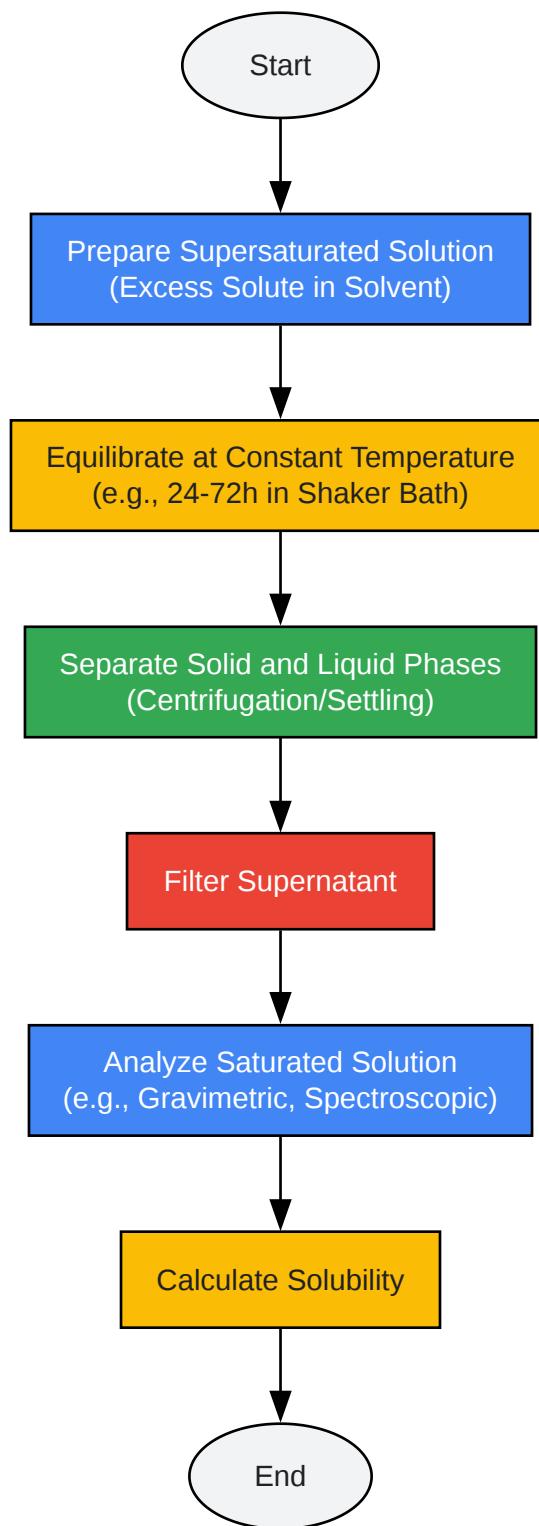
Procedure:

- A known mass of **4-Bromo-5-methylisatin** and a known mass of the solvent are added to the double-wall glass vessel.
- The mixture is heated slowly and stirred continuously.
- A laser beam is passed through the vessel, and the light transmission is monitored by a detector.
- As the solid dissolves with increasing temperature, the light transmission increases.

- The temperature at which the last solid particle dissolves, corresponding to a sharp increase in light transmission to a stable maximum, is recorded as the equilibrium temperature for that specific composition.
- By repeating this procedure for different compositions, a solubility curve as a function of temperature can be constructed.[\[3\]](#)

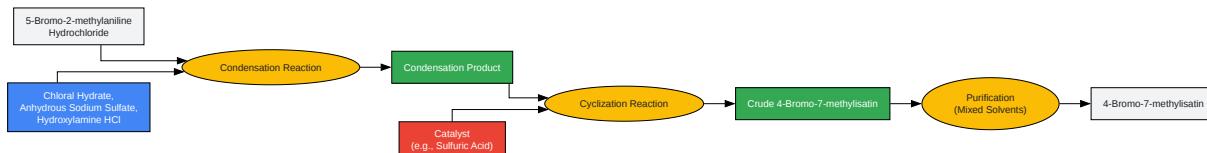
Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and a representative synthetic pathway for a related bromo-methyl-isatin derivative.



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Caption: Experimental workflow for solubility determination by the shake-flask method.



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Caption: Representative synthesis of a bromo-methyl-isatin derivative.[\[5\]](#)

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